

Comprehensive Safety and Handling Guide for Dacomitinib-d10

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Compound of Interest

Compound Name: Dacomitinib-d10

Cat. No.: B12422622

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety protocols and logistical information for the handling and disposal of **Dacomitinib-d10** in a laboratory setting. Adherence to these procedures is critical to ensure personnel safety and minimize environmental contamination. Dacomitinib is a potent compound, and its deuterated form, **Dacomitinib-d10**, should be handled with the same level of caution.

Hazard Identification and Risk Assessment

Dacomitinib is classified as a hazardous drug.[1] The primary routes of occupational exposure include inhalation of aerosols or fine particles, skin contact, and accidental ingestion.[2] Although a specific Occupational Exposure Limit (OEL) for **Dacomitinib-d10** has not been established, the OEL for Dacomitinib should be used as a surrogate for risk assessment and control strategies. It is crucial to handle this compound within a designated area to prevent cross-contamination.

Key Hazards:

- Harmful if swallowed.[3]
- Causes skin and serious eye irritation.[3]
- May cause respiratory irritation.[3]

- Potential for skin sensitization.[4]
- May cause harm to an unborn child.[5][6]

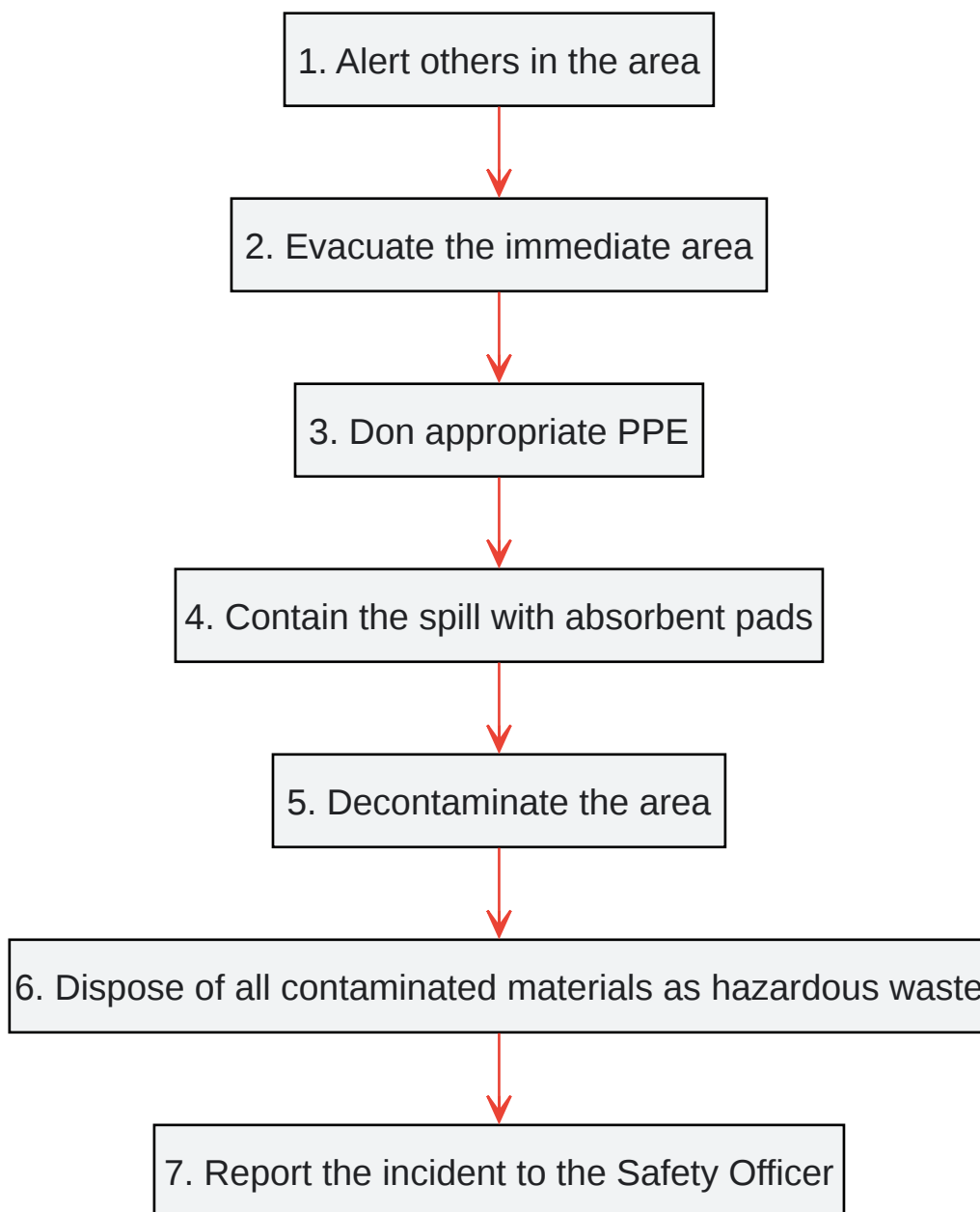
Personal Protective Equipment (PPE)

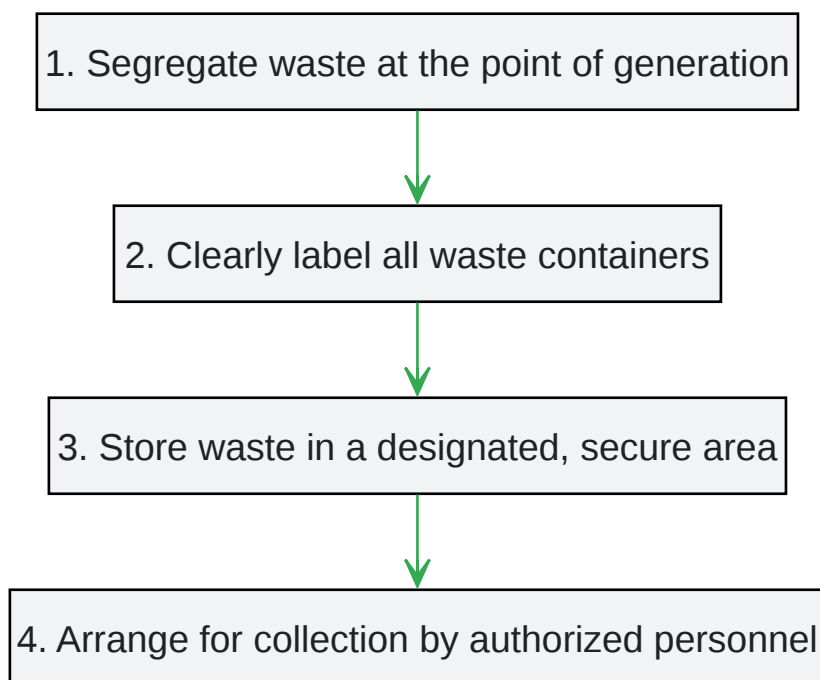
A comprehensive PPE strategy is the foundation of safe handling. The following table summarizes the required PPE for various tasks involving **Dacomitinib-d10**.

Task	Required PPE
Weighing and Aliquoting (Solid)	Double Nitrile Gloves, Disposable Gown, Safety Goggles with Side Shields, N95 or higher Respirator
Solution Preparation	Double Nitrile Gloves, Disposable Gown, Safety Goggles with Side Shields
Cell Culture and In Vitro Assays	Nitrile Gloves, Lab Coat or Disposable Gown, Safety Glasses
Animal Dosing	Double Nitrile Gloves, Disposable Gown, Safety Goggles with Side Shields, N95 or higher Respirator
Waste Disposal	Double Nitrile Gloves, Disposable Gown, Safety Goggles with Side Shields
Spill Cleanup	Double Nitrile Gloves (heavy-duty), Disposable Gown, Safety Goggles and Face Shield, N95 or higher Respirator

Gowning and De-gowning Workflow

The following diagram illustrates the correct sequence for putting on and taking off PPE to minimize exposure risk.





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